

# Unveiling Schindilactone A: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: schiprolactone A

Cat. No.: B15235347

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This technical guide serves as a comprehensive resource for researchers, scientists, and drug development professionals interested in the complex nortriterpenoid, schindilactone A. This document provides key identifiers, including its Chemical Abstracts Service (CAS) number, and lays the groundwork for further investigation into its therapeutic potential.

## Core Identification

Schindilactone A, a molecule of significant interest in the scientific community, is identified by the following:

Identifier	Value
CAS Number	943239-45-0[1]
Molecular Formula	C <sub>29</sub> H <sub>34</sub> O <sub>10</sub> [1]

An IUPAC name for schindilactone A is not readily available in public databases. Researchers are advised to refer to the primary literature on its isolation and synthesis for detailed structural nomenclature.

## Molecular Structure and Properties

The intricate structure of schindilactone A, characterized by a highly oxygenated and polycyclic framework, has presented a significant challenge for total synthesis.<sup>[2][3]</sup> Its molecular weight is 542.581 g/mol.<sup>[1]</sup>

## Biological Significance and Therapeutic Potential

Schindilactone A belongs to a family of polycyclic lactones that have been utilized in traditional Chinese medicine for the treatment of rheumatic diseases.<sup>[2]</sup> While comprehensive biological data on schindilactone A is still emerging, related compounds from the Schisandraceae family have demonstrated a range of biological activities, suggesting that schindilactone A may hold untapped therapeutic value. Further research into its mechanisms of action and pharmacological profile is warranted.

## Experimental Protocols

Detailed experimental protocols for the total synthesis of schindilactone A have been published. These multi-step syntheses involve complex chemical transformations and require specialized expertise in organic chemistry. For researchers interested in the synthetic pathways, the following key publications are recommended:

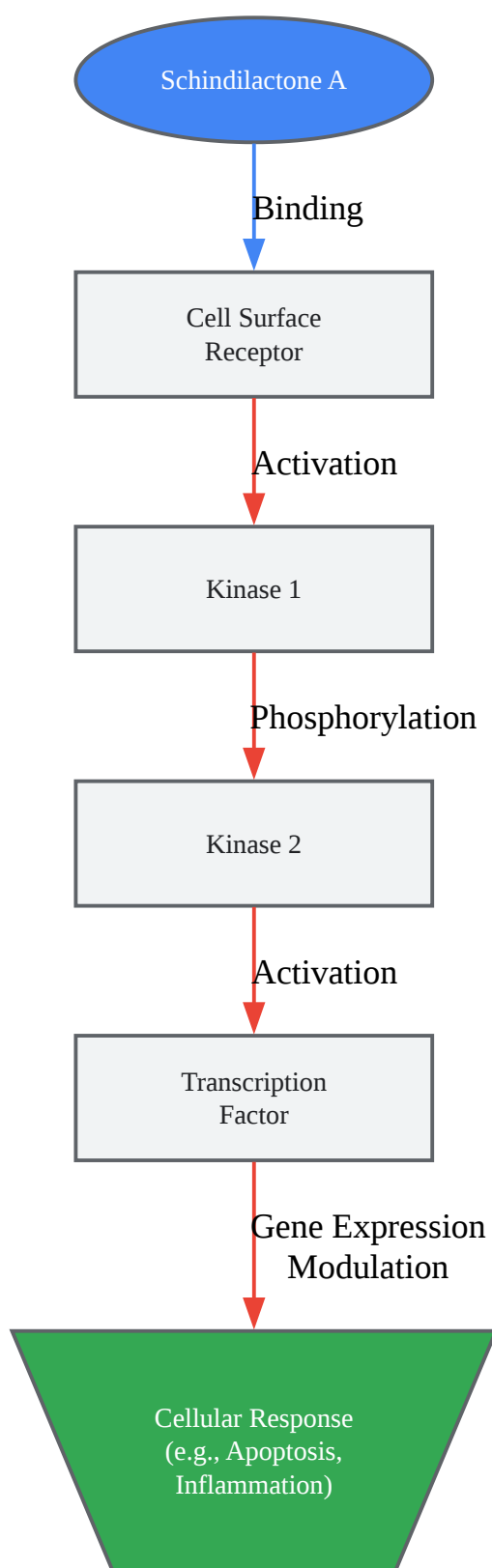
- "Diastereoselective Total Synthesis of (±)-Schindilactone A" published in *Angewandte Chemie International Edition*. This paper outlines the foundational route for its synthesis.
- Subsequent publications detailing the construction of various ring systems of the molecule provide further in-depth methodologies.

Due to the complexity and proprietary nature of specific assay and screening protocols, researchers are encouraged to consult the primary scientific literature for detailed experimental procedures related to their specific area of interest.

## Experimental Workflow Example: A Generalized Approach to Natural Product Synthesis

The synthesis of a complex molecule like schindilactone A follows a logical, multi-stage workflow. The diagram below illustrates a generalized process.





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## References

- 1. cymitquimica.com [cymitquimica.com]
- 2. The Tan/Chen/Yang Synthesis of Schindilactone A [organic-chemistry.org]
- 3. Diastereoselective total synthesis of (±)-schindilactone A, Part 2: Construction of the fully functionalized CDEFGH ring system - PubMed [pubmed.ncbi.nlm.nih.gov]
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